

Application Notes and Protocols for N-Nitroso-Salbutamol Reference Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Nitroso-Salbutamol*

Cat. No.: *B13451198*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso-Salbutamol is a nitrosamine impurity that can form in pharmaceutical products containing Salbutamol, a widely used bronchodilator.[1][2] Nitrosamine impurities are a class of compounds that are considered probable human carcinogens, making their presence in pharmaceuticals a significant safety concern for regulatory agencies like the FDA and EMA.[3][4][5] Consequently, stringent control and monitoring of such impurities are mandatory for pharmaceutical manufacturers.[3][4][5][6] The **N-Nitroso-Salbutamol** reference standard is a highly characterized material essential for the development, validation, and routine application of analytical methods aimed at detecting and quantifying this impurity in Salbutamol active pharmaceutical ingredients (APIs) and finished drug products.[1] Its use ensures the accuracy and reliability of analytical data submitted for regulatory approval and batch release.[1]

Physicochemical Properties

Property	Value
IUPAC Name	(R)-N-(tert-butyl)-N-(2-hydroxy-2-(4-hydroxy-3-(hydroxymethyl)phenyl)ethyl)nitrous amide[1]
CAS Number	2919946-71-5[1]
Molecular Formula	C13H20N2O4[7]
Molecular Weight	268.31 g/mol
Appearance	Neat[8]
Purity	>95% (HPLC)[8]

Applications

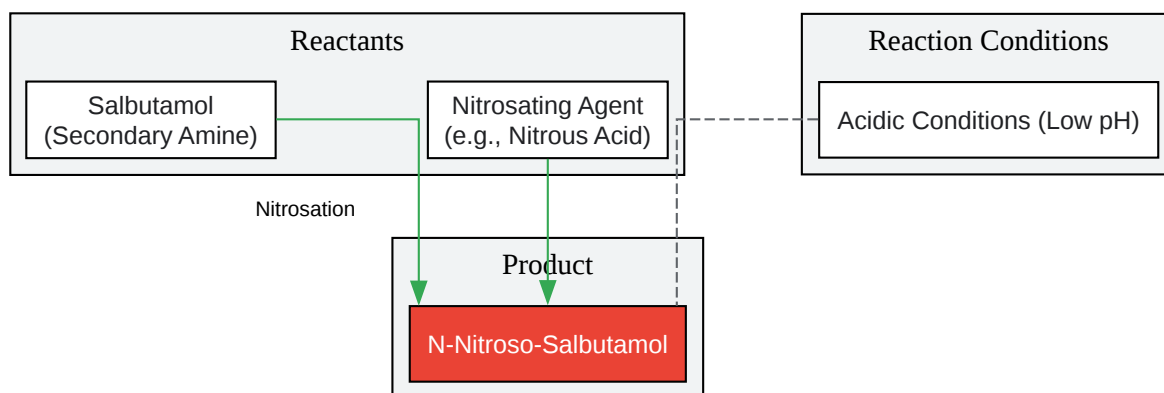
The **N-Nitroso-Salbutamol** reference standard is primarily used for:

- **Analytical Method Development and Validation:** Essential for developing and validating sensitive and specific analytical methods, such as LC-MS/MS, for the detection and quantification of **N-Nitroso-Salbutamol** in Salbutamol drug substances and products.[1]
- **Quality Control (QC) Testing:** Used as a standard in routine QC testing to ensure that levels of **N-Nitroso-Salbutamol** in manufactured batches of Salbutamol do not exceed the acceptable intake (AI) limits set by regulatory authorities.[1] The U.S. FDA's current AI limit for N-nitroso-albuterol is 1500 ng/day.[1]
- **Stability Studies:** Employed in stability studies to assess the potential for **N-Nitroso-Salbutamol** formation in the drug product over its shelf life.
- **Forced Degradation Studies:** Utilized to understand the degradation pathways of Salbutamol and identify the conditions that may lead to the formation of **N-Nitroso-Salbutamol**.

Formation Pathway of N-Nitroso-Salbutamol

The formation of **N-Nitroso-Salbutamol** occurs through the reaction of a nitrosating agent with the secondary amine group present in the Salbutamol molecule.[1][9] This reaction is typically favored under acidic conditions.[9] Potential sources of nitrosating agents in pharmaceutical

manufacturing include residual nitrites in excipients, solvents, or from packaging materials.[10]
[11]



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Caption: Formation of **N-Nitroso-Salbutamol** from Salbutamol and a nitrosating agent.

Experimental Protocols

Determination of N-Nitroso-Salbutamol in Salbutamol Drug Products by LC-MS/MS

This protocol is adapted from the method published by the Health Sciences Authority (HSA), Singapore.[7][12]

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)[7]
- Analytical Column: Hypersil GOLD (150 x 2.1 mm, 3 µm) or equivalent[7]

Reagents:

- **N-Nitroso-Salbutamol** Reference Standard
- Methanol (HPLC grade)[7]

- Formic acid (MS grade)[7]
- Deionized water[7]

Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Deionized Water[7]
Mobile Phase B	0.1% Formic acid in Methanol[7]
Flow Rate	0.3 mL/min[7]
Column Temperature	40 °C[7]
Injection Volume	5 µL[7]
Gradient Program	Time (min)
0.0	
2.0	
12.0	
15.0	
15.1	
20.0	

Mass Spectrometry Conditions (Multiple Reaction Monitoring - MRM):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
N-Nitroso-Salbutamol (Quantifier)	267.1	151.0[7]
N-Nitroso-Salbutamol (Qualifier)	267.1	162.9[7]

Standard Solution Preparation:

- Stock Standard Solution (100 µg/mL): Accurately weigh and dissolve the **N-Nitroso-Salbutamol** reference standard in methanol.[\[7\]](#)
- Intermediate Standard Solution I (10 µg/mL): Dilute the stock solution with deionized water.[\[7\]](#)
- Intermediate Standard Solution II (100 ng/mL): Dilute Intermediate Standard Solution I with deionized water.[\[7\]](#)
- Working Standard Solutions (0.1 - 20 ng/mL): Prepare a series of working standards by diluting Intermediate Standard Solution II with deionized water to construct a calibration curve.[\[7\]](#)

Sample Preparation:

- Accurately weigh a portion of the powdered sample equivalent to 10 mg of Salbutamol drug substance into a centrifuge tube.[\[7\]](#)
- Add 10 mL of deionized water, vortex to mix, and sonicate for 10 minutes.[\[7\]](#)
- Centrifuge the sample at 3500 rpm for 5 minutes.[\[7\]](#)
- Filter the supernatant through a 0.2 µm nylon membrane filter into an HPLC vial for analysis.[\[7\]](#)

Quantitative Data Summary from HSA Method:

Parameter	Value
Instrument LOD	0.1 ng/mL[7]
Instrument LOQ	0.2 ng/mL[7]
Method LOD	0.1 µg/g (with respect to Salbutamol drug substance)[7]
Method LOQ	0.2 µg/g (with respect to Salbutamol drug substance)[7]
Linearity (r^2)	> 0.99[7]
Recovery	70-125%[7]

Determination of N-Nitroso-Salbutamol in Salbutamol Drug Substance by LC-MS/MS

This protocol is based on a method for the analysis of Salbutamol drug substances.[13]

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS)[13]
- Analytical Column: XSelect HSS T3 (150 x 3 mm, 3.5 µm) or equivalent[13]

Reagents:

- **N-Nitroso-Salbutamol** Reference Standard
- Methanol (HPLC grade)[13]
- Acetonitrile (HPLC grade)[13]
- Formic acid (HPLC grade)[13]
- Deionized water[13]

Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Deionized Water[13]
Mobile Phase B	0.1% Formic acid and 20% Acetonitrile in Methanol[13]
Flow Rate	0.6 mL/min[13]
Column Temperature	40 °C[13]
Injection Volume	10 µL[13]

Standard Solution Preparation:

- Stock Standard Solution (1000 µg/mL): Accurately weigh and dissolve the **N-Nitroso-Salbutamol** reference standard in methanol.[13]
- Working Standard Solutions (0.025 - 100 ng/mL): Prepare a series of working standards by diluting the stock solution with deionized water.[13]

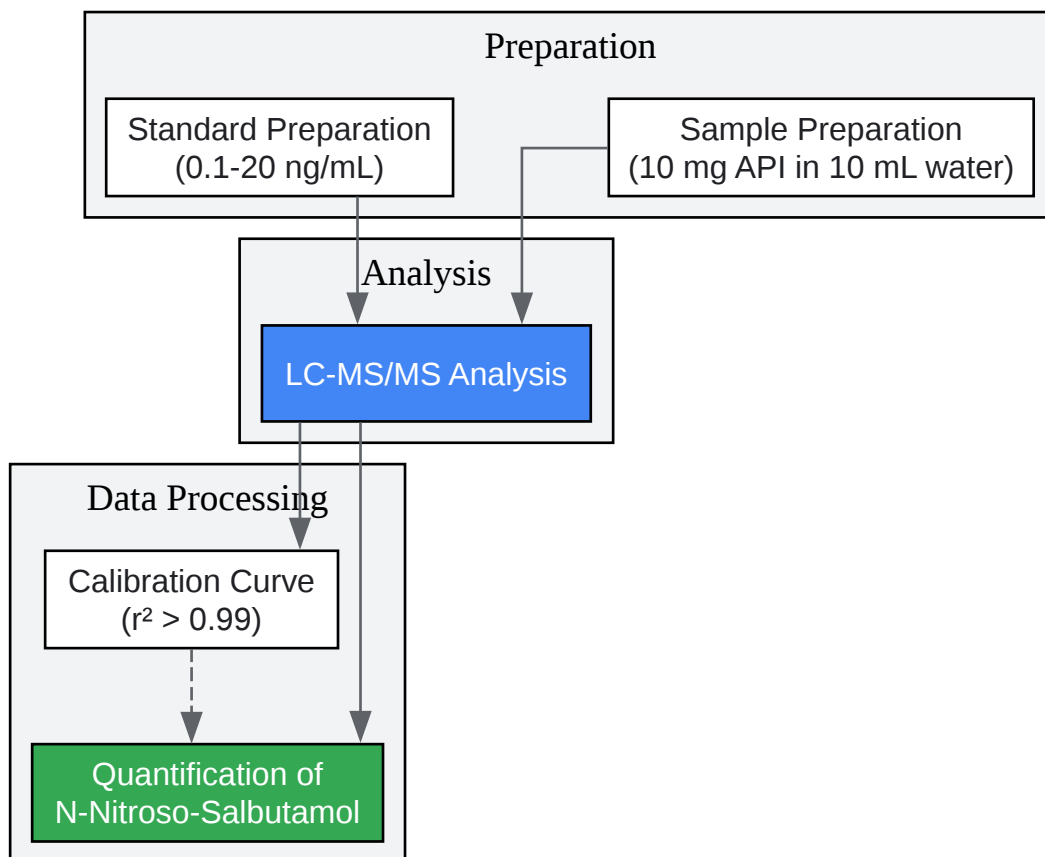
Sample Preparation:

- Accurately weigh 0.1 g of the Salbutamol drug substance into a centrifuge tube.
- Add 10 mL of deionized water and sonicate for 10 minutes to dissolve.
- Centrifuge the solution at $\geq 3000 \times g$ for 10 minutes.
- Filter the supernatant through a 0.22 µm PVDF membrane filter into an HPLC vial.

Quantitative Data Summary from Drug Substance Method:

Parameter	Value
Method LOQ	0.025 µg/g[13]
Linearity Range	0.025 - 100 ng/mL[13]

Experimental Workflow Diagram



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Caption: Workflow for the quantitative analysis of **N-Nitroso-Salbutamol**.

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- To cite this document: BenchChem. [Application Notes and Protocols for N-Nitroso-Salbutamol Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13451198#n-nitroso-salbutamol-reference-standard-for-analytical-testing>]

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